

# An In-depth Technical Guide to the Aqueous Solubility of 1-Hexanol

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## Compound of Interest

Compound Name: **1-Hexanol**

Cat. No.: **B041254**

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This guide provides a comprehensive overview of the aqueous solubility of **1-hexanol** at room temperature, tailored for researchers, scientists, and professionals in drug development. It covers the molecular basis of its solubility, quantitative data, and detailed experimental protocols.

## Introduction to 1-Hexanol and its Solubility

**1-Hexanol** (IUPAC name: hexan-1-ol) is a primary alcohol with a six-carbon chain and the chemical formula  $\text{CH}_3(\text{CH}_2)_5\text{OH}$ .<sup>[1]</sup> It is a colorless liquid at room temperature and is characterized by a mild, alcohol-like odor.<sup>[2][3]</sup> While miscible with many organic solvents like diethyl ether and ethanol<sup>[1][4]</sup>, its interaction with water is limited, rendering it only slightly soluble.<sup>[1][4]</sup> Understanding the precise aqueous solubility of **1-hexanol** is critical in various applications, including its use as a solvent, in the formulation of fragrances and flavors, and as an intermediate in the synthesis of pharmaceuticals and plasticizers.<sup>[2][4][5]</sup>

## Molecular Basis of Aqueous Solubility

The limited solubility of **1-hexanol** in water is a direct consequence of its molecular structure, which features both a hydrophilic (water-attracting) and a hydrophobic (water-repelling) component.

- **Hydrophilic Head:** The hydroxyl (-OH) group is polar and capable of forming hydrogen bonds with water molecules, which promotes dissolution.<sup>[2]</sup>

- Hydrophobic Tail: The six-carbon alkyl chain ( $\text{CH}_3(\text{CH}_2)_5-$ ) is nonpolar and disrupts the hydrogen-bonding network of water. This long hydrophobic tail is the primary reason for its low solubility compared to shorter-chain alcohols.[\[2\]](#)

The balance between these two opposing characteristics dictates that **1-hexanol** is only sparingly soluble in water.[\[2\]](#)

## Quantitative Solubility Data

The aqueous solubility of **1-hexanol** has been determined by various sources, with values at room temperature (20-25 °C) being in close agreement. The data is summarized in the table below for clarity and comparison.

Temperature	Solubility Value	Unit (g/L)	Unit (mol/L)*	Source
20 °C	5.9	5.9	~0.058	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
25 °C	5.9	5.9	~0.058	<a href="#">[5]</a> <a href="#">[7]</a>
25 °C	6	6.0	~0.059	<a href="#">[3]</a> <a href="#">[8]</a>
Room Temp.	~0.5 g/100 mL	~5.0	~0.049	<a href="#">[2]</a>

\*Calculated based on a molar mass of 102.17 g/mol .[\[1\]](#)[\[9\]](#)

## Experimental Protocol: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable "gold standard" technique for determining the thermodynamic solubility of a compound.[\[10\]](#) It involves allowing a solute to reach equilibrium with a solvent in a controlled environment.

Objective: To determine the saturation concentration of **1-hexanol** in water at a specified temperature.

Materials:

- 1-Hexanol** (high purity)

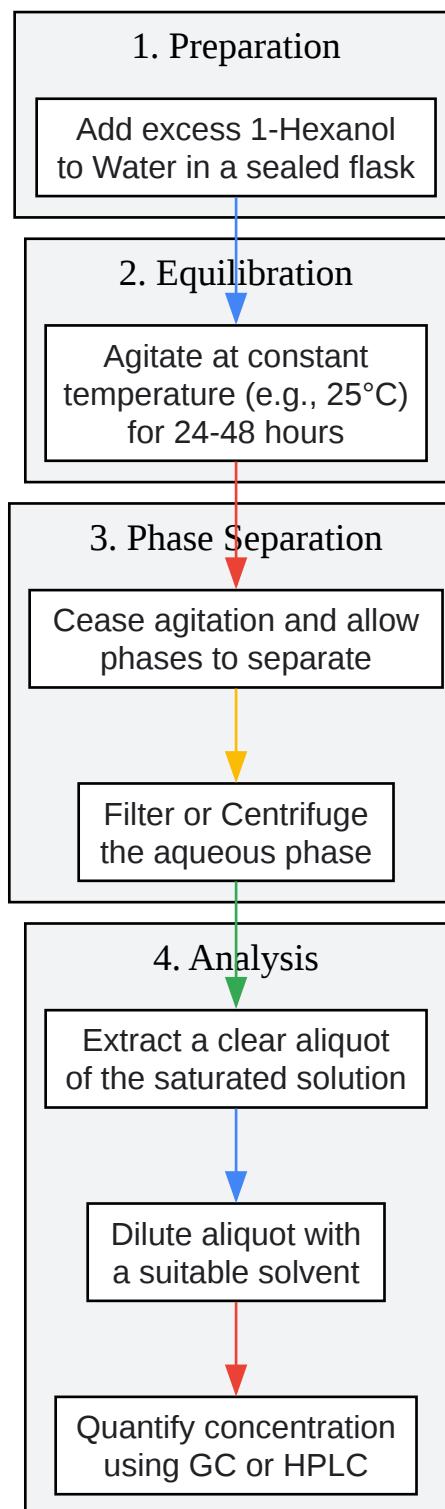
- Deionized or distilled water
- Temperature-controlled orbital shaker or incubator
- Volumetric flasks and pipettes
- Centrifuge and/or syringe filters (e.g., 0.45 µm PTFE)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID)

#### Procedure:

- Preparation of Saturated Solution: An excess amount of **1-hexanol** is added to a known volume of water in a sealed flask or vial. Adding a sufficient excess is crucial to ensure that a saturated state is achieved.[10]
- Equilibration: The flasks are placed in a shaker set to a constant temperature (e.g., 25 °C) and agitated. The mixture is allowed to equilibrate for a predetermined period, typically 24 to 48 hours, to ensure that the dissolution process has reached a steady state.[11][12]
- Phase Separation: After equilibration, the suspension is left undisturbed to allow the undissolved **1-hexanol** to separate from the aqueous phase via sedimentation. To ensure complete removal of any undissolved microdroplets or solid particles, the saturated aqueous phase is carefully sampled and then either centrifuged or filtered.[13]
- Quantification: A precise volume of the clear, saturated aqueous solution is carefully removed. This aliquot is then diluted with a suitable solvent (e.g., ethanol) to a concentration within the calibrated range of the analytical instrument. The concentration of **1-hexanol** is then determined using a pre-established calibration curve.[11][13]

## Visualization of Experimental Workflow

The logical flow of the shake-flask method for determining solubility is illustrated below.

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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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